

A Comprehensive Safety and Handling Guide for sec-Butyl Acetoacetate

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Compound of Interest

Compound Name: sec-Butyl Acetoacetate

Cat. No.: B083877

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **sec-Butyl Acetoacetate** (CAS No. 13562-76-0), also known by its IUPAC name sec-Butyl 3-oxobutanoate, is a keto-ester of significant interest in organic synthesis.^{[1][2]} Its bifunctional nature makes it a versatile building block, particularly as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[3] Given its role in research and development, a thorough understanding of its safety profile and handling requirements is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides a detailed examination of the safety data for **sec-Butyl Acetoacetate**, moving beyond mere compliance to offer insights into the causality behind safety protocols.

Part 1: Hazard Identification and GHS Classification

sec-Butyl Acetoacetate is classified under the Globally Harmonized System (GHS) as a substance that presents specific physical and health hazards.^{[1][4]} It is categorized as a Combustible Liquid (Category 4), indicating that it requires heating before ignition can occur.^[1] The primary health concerns are significant skin and eye irritation (Category 2 and 2A, respectively).^{[1][4]} This profile necessitates careful handling to avoid direct contact and management of its environment to control ignition risks.

The classification dictates the use of the "Warning" signal word and specific hazard (H) and precautionary (P) statements, which are summarized below.^{[1][4]}

GHS Classification Summary for sec-Butyl Acetoacetate

Pictogram

Signal Word

Warning

Hazard Class

Flammable Liquids (Category 4)[\[1\]](#) Skin Irritation (Category 2)[\[1\]](#)[\[4\]](#) Serious Eye Irritation (Category 2A)[\[1\]](#)[\[4\]](#)

Hazard Statements

H227: Combustible liquid.[\[1\]](#) H315: Causes skin irritation.[\[1\]](#)[\[4\]](#) H319: Causes serious eye irritation.[\[1\]](#)[\[4\]](#)

Precautionary Statements

Prevention: P210, P264, P280[\[1\]](#)[\[4\]](#) Response: P302+P352, P305+P351+P338, P332+P313, P337+P313, P362+P364, P370+P378[\[1\]](#)[\[4\]](#)
Storage: P403+P235[\[1\]](#) Disposal: P501[\[1\]](#)

Part 2: Toxicological Profile and Health Effects

The health hazards of **sec-Butyl Acetoacetate** stem from its irritant properties upon direct contact.

- Skin Irritation (H315): As an organic ester and solvent, **sec-Butyl Acetoacetate** can defat the skin upon prolonged or repeated contact. This stripping of natural oils disrupts the skin's protective barrier, leading to inflammation, redness, dryness, and discomfort.[\[1\]](#) The causality lies in the physicochemical interaction between the solvent and the lipid components of the epidermis.
- Serious Eye Irritation (H319): Direct contact with the eyes can cause significant irritation.[\[1\]](#)[\[4\]](#) Vapors or splashes may result in redness, pain, and damage to the cornea if not promptly and thoroughly flushed. The mechanism is direct chemical irritation of the sensitive mucous membranes of the eye.
- Inhalation: While not classified for respiratory toxicity, inhalation of vapors or mists should be avoided. It is best practice to handle this chemical in a well-ventilated area to prevent

potential respiratory tract irritation.[1]

- Acute Toxicity: It is critical to note that quantitative acute toxicity data, such as LD50 (oral, dermal) or LC50 (inhalation), are not available in the reviewed authoritative sources.[1] This lack of data underscores the importance of adhering to stringent exposure controls, as the full toxicological profile has not been thoroughly investigated.

Part 3: Physicochemical Properties and Fire Safety

Understanding the physical properties of **sec-Butyl Acetoacetate** is fundamental to its safe handling and storage. Its classification as a Category 4 Combustible Liquid means it has a relatively high flash point and is less of an immediate fire risk than highly flammable (Category 1 or 2) liquids, but it will burn if heated to its flash point and exposed to an ignition source.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₃	[1][2]
Molecular Weight	158.20 g/mol	[1][4]
Appearance	Colorless to almost colorless clear liquid	[1][4]
Boiling Point	194 °C	[1][3]
Flash Point	76 °C / 168.8 °F	[4]
Specific Gravity	0.98	[4]
Vapor Pressure	0.342 mmHg @ 25 °C	[3]

Fire Fighting Measures:

- Suitable Extinguishing Media: In case of fire, use dry sand, dry chemical powder, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Avoid using a solid water stream, as it may scatter and spread the fire.

- Specific Hazards: When heated, vapors may form combustible mixtures with air. Containers may rupture if exposed to heat. Hazardous decomposition products include carbon oxides.[\[1\]](#)

Part 4: Exposure Controls and Safe Handling Protocols

Effective management of **sec-Butyl Acetoacetate** exposure risk is achieved by implementing a multi-layered safety strategy, best visualized through the "Hierarchy of Controls." This principle prioritizes the most effective control measures first.

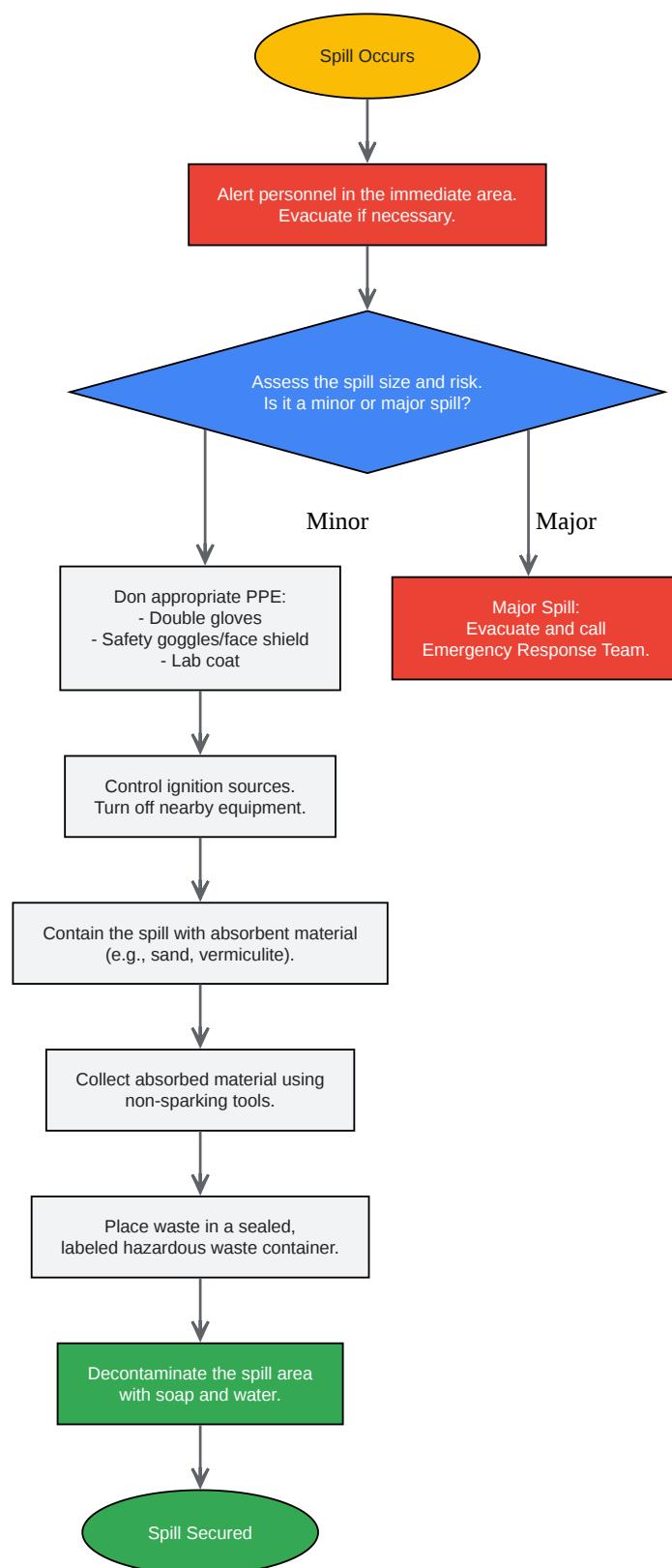
Elimination
(Most Effective)
Remove the hazard

Personal Protective Equipment (PPE)
(Least Effective)
Protect the worker with PPE

Substitution
Replace with a less hazardous chemical

Engineering Controls
Isolate people from the hazard
(e.g., Chemical Fume Hood)

Administrative Controls
Change the way people work
(e.g., SOPs, Training)

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